

Independent Validation of Odiparcil: A Comparative Analysis for Mucopolysaccharidosis VI

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Compound of Interest

Compound Name: *Odiparcil*

Cat. No.: *B1677181*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Comparison of **Odiparcil** and Enzyme Replacement Therapy in the Treatment of Mucopolysaccharidosis Type VI.

This guide provides an independent validation of published studies on **odiparcil**, a novel oral therapy for Mucopolysaccharidosis Type VI (MPS VI). It offers a direct comparison with the established standard of care, enzyme replacement therapy (ERT) with galsulfase (Naglazyme®), to aid researchers, scientists, and drug development professionals in their evaluation of these treatments. The information is presented through structured data tables, detailed experimental protocols, and visualizations of the therapeutic mechanisms and study designs.

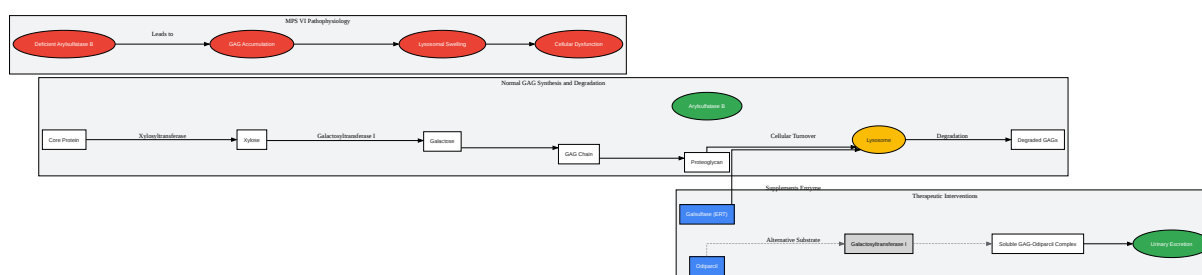
Executive Summary

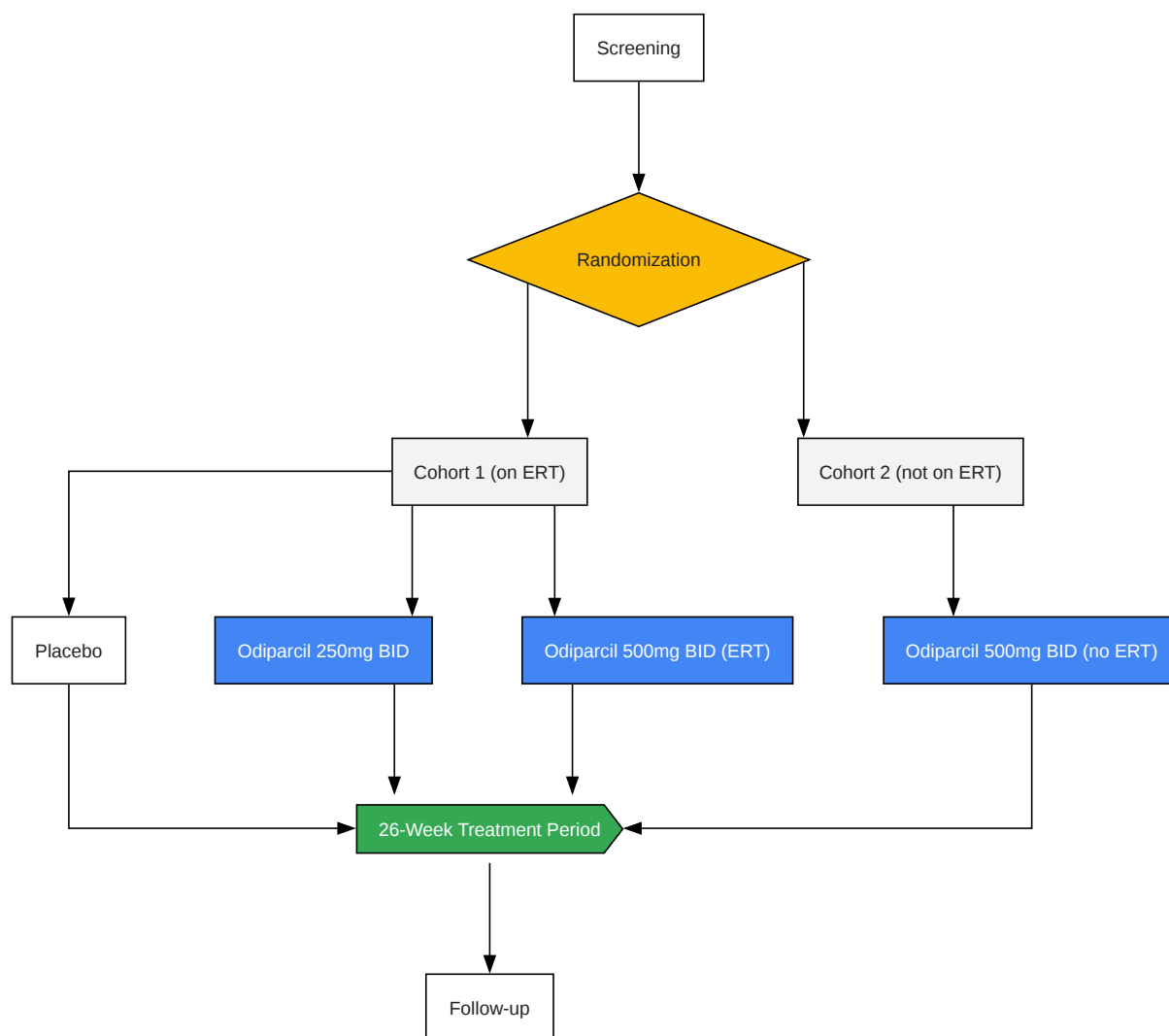
Mucopolysaccharidosis VI (Maroteaux-Lamy syndrome) is a lysosomal storage disorder caused by a deficiency of the enzyme arylsulfatase B, leading to the accumulation of glycosaminoglycans (GAGs), primarily dermatan sulfate and chondroitin sulfate. This accumulation results in progressive, multi-systemic clinical manifestations. The current standard of care is intravenous enzyme replacement therapy (ERT) with galsulfase, which provides a functional version of the deficient enzyme. **Odiparcil** is an investigational oral small molecule designed to act as a substrate decoy, redirecting the synthesis of GAGs to produce soluble forms that can be excreted, thereby reducing the burden of GAG accumulation.

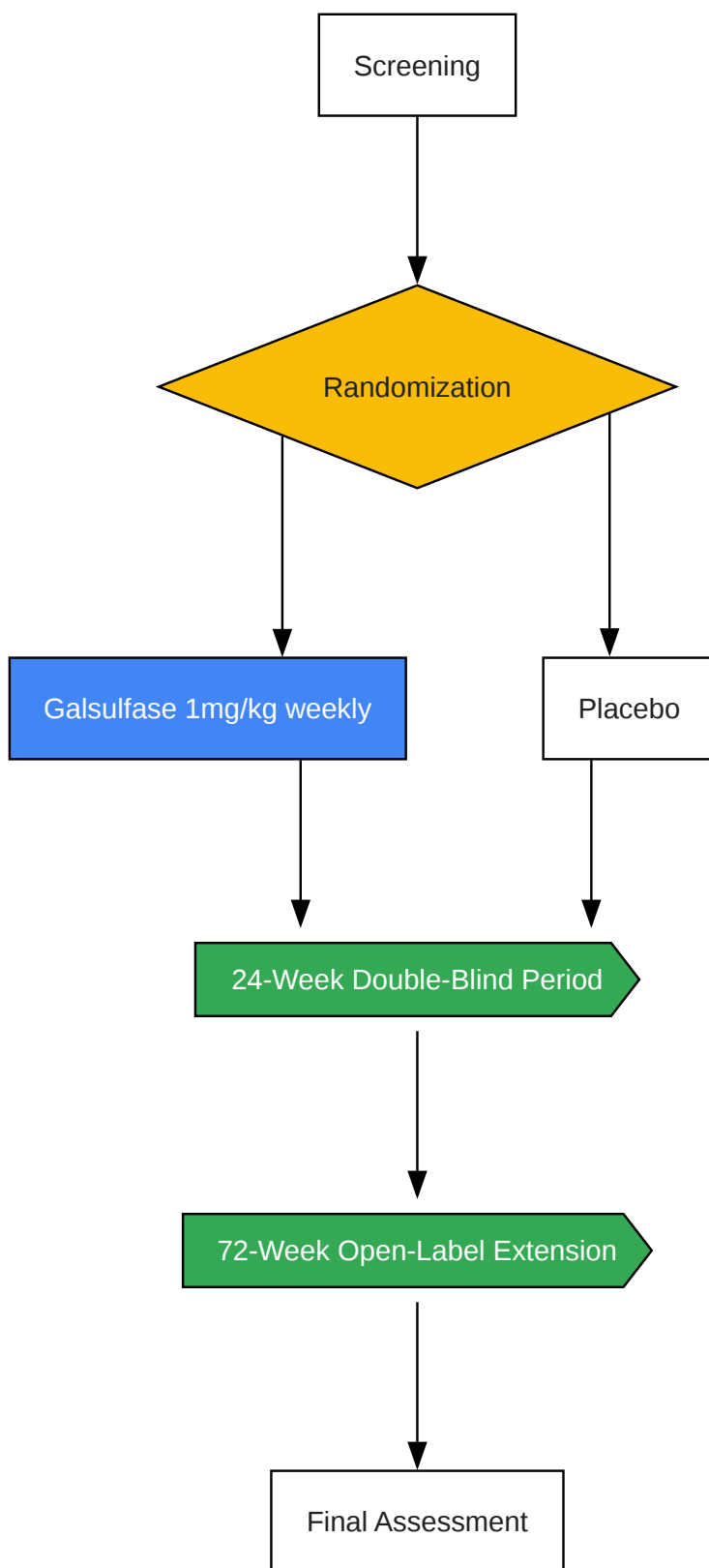
This guide summarizes the findings from the Phase IIa iMProveS clinical trial for **odiparcil** and the pivotal Phase 3 clinical trial for galsulfase. While galsulfase has demonstrated statistically significant reductions in urinary GAGs and improvements in endurance, the publicly available data for **odiparcil** from the iMProveS study is primarily qualitative, noting improvements in several clinical parameters and a dose-dependent increase in urinary GAG excretion, consistent with its mechanism of action. A direct quantitative comparison of efficacy endpoints is therefore limited by the available data for **odiparcil**.

Mechanism of Action

Odiparcil's mechanism of action differs fundamentally from ERT. Instead of replacing the deficient enzyme, **odiparcil** acts as an alternative substrate for the enzyme galactosyltransferase I, which is involved in the initiation of GAG chain synthesis. This results in the formation of soluble GAG chains linked to **odiparcil**, which can be readily excreted in the urine. This process is intended to reduce the synthesis and subsequent accumulation of endogenous GAGs within the lysosomes.







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